

# An In-depth Technical Guide to 2-Ethylhexyl Cyanoacetate: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: 2-Ethylhexyl cyanoacetate

Cat. No.: B078674

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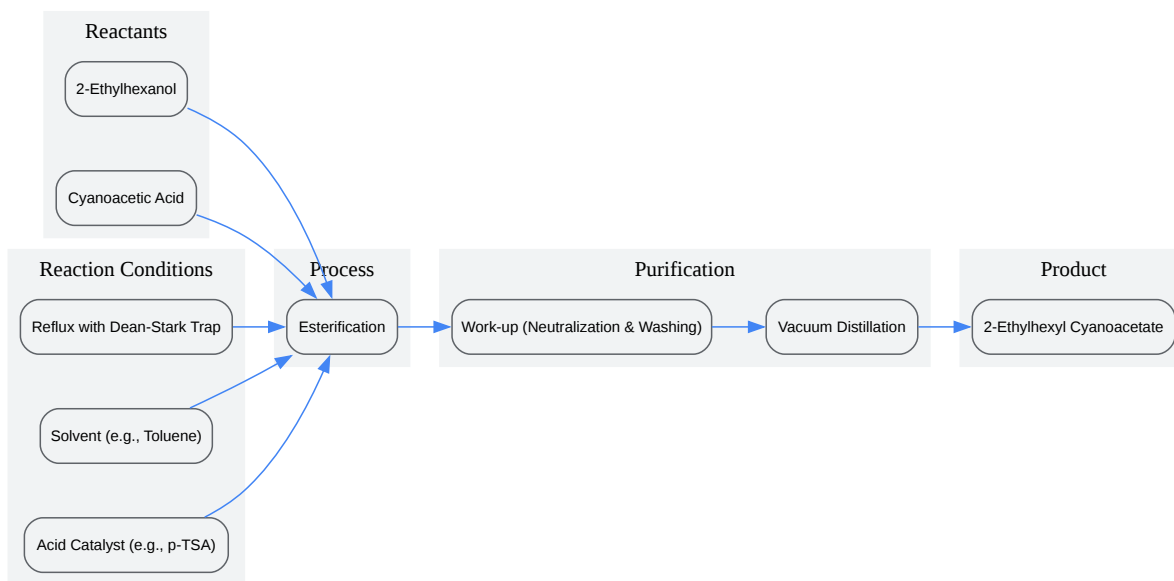
## Introduction

**2-Ethylhexyl cyanoacetate** is a versatile and highly valuable building block in organic synthesis.[1] This clear, colorless to light yellow liquid is characterized by a unique molecular architecture featuring a cyano group, an ester, and a branched alkyl chain. This combination of functional groups, particularly the activated methylene group situated between the electron-withdrawing cyano and carbonyl moieties, makes it a potent reagent for the formation of new carbon-carbon bonds.[1] Its 2-ethylhexyl chain imparts increased solubility in organic solvents and lower volatility compared to its shorter-chain analogs, which enhances its handling and reaction characteristics in various experimental settings.[1] This guide provides a comprehensive overview of the chemical properties, structure, synthesis, and key applications of **2-ethylhexyl cyanoacetate**, with a focus on its utility in pharmaceutical and materials science research.

## Chemical Structure and Properties

**2-Ethylhexyl cyanoacetate** is an organic ester with the chemical formula  $C_{11}H_{19}NO_2$ . [2] Its structure is characterized by a cyanoacetic acid backbone esterified with a 2-ethylhexyl alcohol.

Molecular Structure:



## Step 1: Enolate Formation

2-Ethylhexyl Cyanoacetate

Base (e.g., Amine)

+ Base

Enolate (Carbanion)

## Step 2: Nucleophilic Attack

Aldehyde/Ketone

Enolate

+ Aldehyde/Ketone

Tetrahedral Alkoxide Intermediate

## Step 3: Protonation

Alkoxide Intermediate

+ H<sub>2</sub>O $\beta$ -Hydroxy Intermediate

## Step 4: Dehydration

 $\beta$ -Hydroxy Intermediate- H<sub>2</sub>O $\alpha,\beta$ -Unsaturated Product[Click to download full resolution via product page](#)

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## References

- 1. 2-Ethylhexyl cyanoacetate | High-Purity Reagent | RUO [[benchchem.com](https://www.benchchem.com)]
- 2. 2-Ethylhexyl cyanoacetate | C11H19NO2 | CID 96359 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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